preventing chromium diffusion in gold metallization at high temperatures

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Compound of Interest

Compound Name:	*Chromium;gold*
CAS No.:	*53240-52-1*
Cat. No.:	*B14653710*

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Technical Support Center: Gold Metallization

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and engineers working with gold metallization, specifically addressing the challenge of chromium diffusion at high temperatures.

Frequently Asked Questions (FAQs)

Q1: What is chromium diffusion in gold metallization?

A1: In many electronic and MEMS applications, a thin layer of chromium is used as an adhesion promoter between a substrate (like silicon dioxide) and a gold layer. At elevated temperatures (typically 250-300°C or higher), chromium atoms can migrate through the gold film. This process is known as solid-state diffusion.[1]

Q2: Why is chromium diffusion a problem?

A2: Chromium diffusion is problematic for several reasons:

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- Surface Oxidation: Chromium that diffuses to the gold surface readily oxidizes, forming a thin layer of chromium oxide (Cr_2O_3).[1][2] This oxide layer can severely degrade the ability to form reliable thermocompression (TC) bonds for wire bonding and other interconnects.[2]

- Increased Resistivity: The diffusion of chromium into the bulk of the gold film increases the metallization's electrical resistivity.[2] For instance, a 25% increase in resistivity can occur in just two hours at 300°C.[2]

- Reduced Adhesion and Corrosion: The depletion of the chromium adhesion layer at the substrate interface can lead to delamination or "peel-back" of the gold film. This also increases susceptibility to corrosion, especially in the presence of halogens.[2]

Q3: What is the primary mechanism for chromium diffusion through gold?

A3: The dominant transport mechanism is grain boundary diffusion.[1][2] Chromium atoms move more rapidly along the boundaries between gold grains than through the crystal lattice of the gold itself.[1][2]

Q4: At what temperatures does chromium diffusion become significant?

A4: Significant chromium diffusion and its detrimental effects are commonly observed during annealing processes at temperatures in the range of 250-300°C for several hours.[1] Some studies have noted rapid increases in resistivity at around 300°C.[3]

Q5: Are there alternative adhesion layers that are less prone to diffusion?

A5: Yes, several alternatives to chromium have been investigated. A comparative study on 50 nm gold films ranked the effectiveness of different adhesion metals in preventing dewetting (a sign of instability) as follows: Tantalum (Ta) > Titanium (Ti) > Tungsten (W) > Chromium (Cr) > Aluminum (Al).[4] For applications where plasmonic performance is critical, Tungsten (W) was found to be an optimal choice.[4]

Troubleshooting Guide

This guide addresses common failures observed during experiments involving Cr/Au metallization at high temperatures.

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Observed Problem	Potential Cause	Troubleshooting / Prevention Steps
Poor Wire Bondability / Low Bond Strength	Chromium has diffused to the gold surface and formed an insulating chromium oxide (Cr_2O_3) layer.[2]	1. Process Control: Minimize the time and temperature of high-temperature steps (e.g., annealing).[1]2. Thicker Gold Layer: Increase the thickness of the gold film to increase the diffusion path for chromium.[2]3. Surface Cleaning: Use ozone or UV-ozone treatment to remove surface contaminants before bonding.[2]4. Alternative Adhesion Layer: Consider using a more stable adhesion layer like Tantalum (Ta) or a diffusion barrier.[4][5]
Increased Sheet Resistance After Annealing	Chromium has diffused into the gold grain boundaries and the bulk gold grains, increasing electron scattering.[2]	1. Optimize Annealing: Determine the minimum thermal budget (time and temperature) required for your application.2. Use a Diffusion Barrier: Introduce a barrier layer like platinum (Pt) or palladium (Pd) between the chromium and gold to inhibit interdiffusion.[6]3. Oxygen Treatment: Introducing oxygen during the chromium deposition can form a self-limiting Cr_2O_3 layer that acts as a diffusion barrier.[3]
Gold Film Delamination or "Peel-Back"	Depletion of the chromium adhesion layer at the substrate interface due to diffusion into	1. Control Environment: Store and process substrates in a controlled, low-humidity,

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	the gold. This can be exacerbated by environmental factors like humidity and halogens.[2]	halogen-free environment.[2]2. Optimize Adhesion Layer Thickness: Very thin adhesion layers (e.g., 0.5 nm) have shown superior thermomechanical stability compared to thicker layers (e.g., 5 nm).[4]3. In-Situ Deposition: Deposit the gold layer immediately after the chromium layer without breaking vacuum to prevent initial oxidation of the chromium, which can weaken adhesion.[3]
Discoloration of Gold Surface	Formation of a thin chromium oxide layer on the surface.	1. Characterize Surface: Use surface analysis techniques like Auger Electron Spectroscopy (AES) or X-ray Photoelectron Spectroscopy (XPS) to confirm the presence of chromium oxide.2. Implement Prevention: Follow the steps outlined for "Poor Wire Bondability."

Quantitative Data Summary

The following tables summarize key quantitative data related to the effects of chromium diffusion.

Table 1: Effect of Resistor Stabilization (2 hours at 300°C in air) on TC Bond Strength

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Condition	Average 90° Peel Strength (N)	Failure Mode	Surface Condition
Before Stabilization	8.4	Heel Failure (Good Bond)	Clean Gold
After Stabilization	5.8	Delamination (Interface Failure)	~0.8 nm Cr_2O_3 detected

Data synthesized from a study on hybrid microcircuits.[2]

Table 2: Comparison of Adhesion Layer Effectiveness

Adhesion Metal	Effectiveness in Inhibiting Dewetting (Rank)	Optimal for Plasmonic Performance	Notes
Tantalum (Ta)	1 (Most Effective)	-	
Titanium (Ti)	2	-	Interdiffusion with gold is not observed below 175°C.[6]
Tungsten (W)	3	Yes	
Chromium (Cr)	4	-	Interdiffuses with gold, forming a Cr-Au alloy at the interface.[6][7]
Aluminum (Al)	5 (Least Effective)	-	

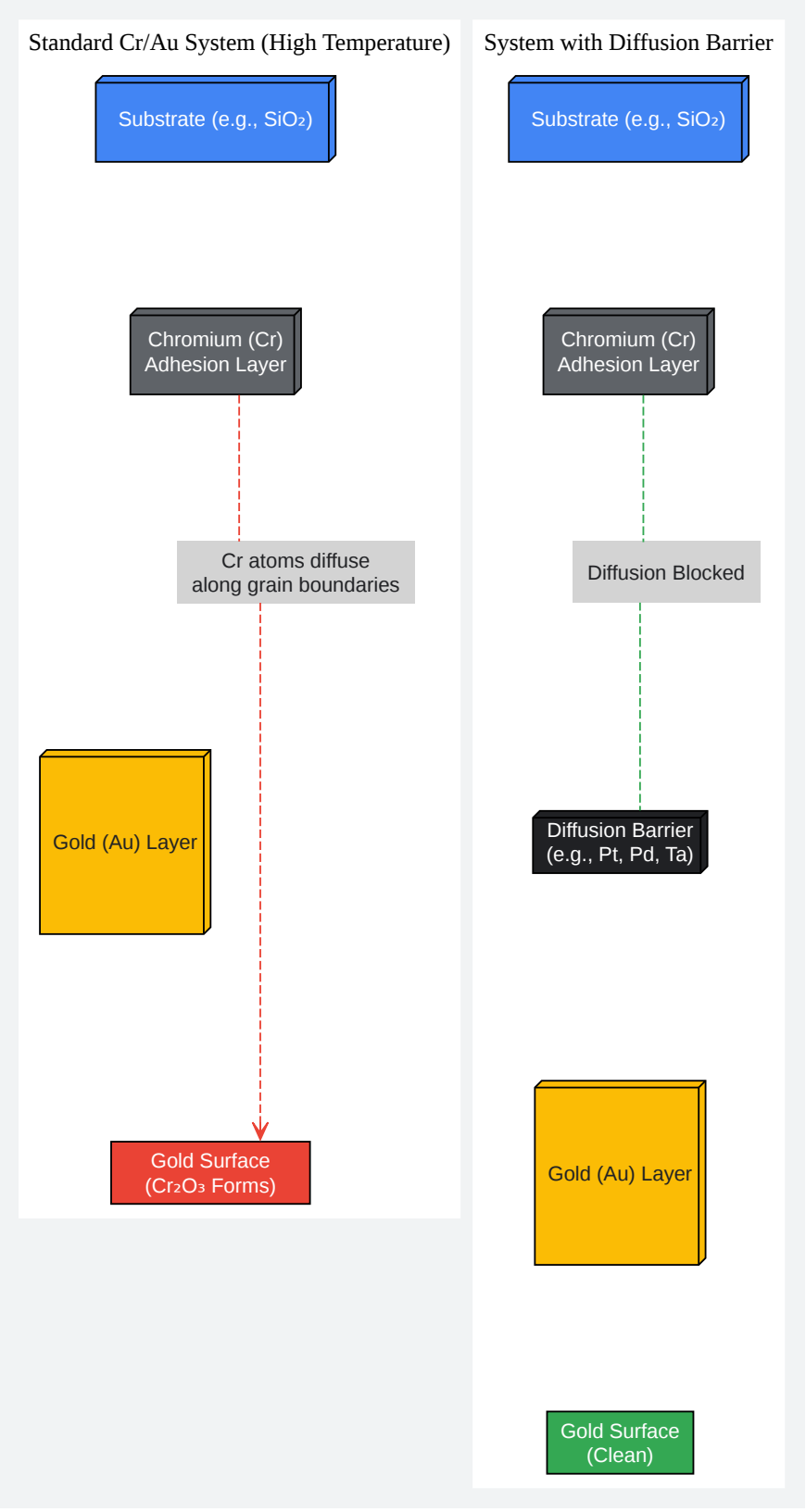
Data from a study comparing 0.5 nm adhesion layers on 50 nm Au films.[4]

Visual Guides & Methodologies

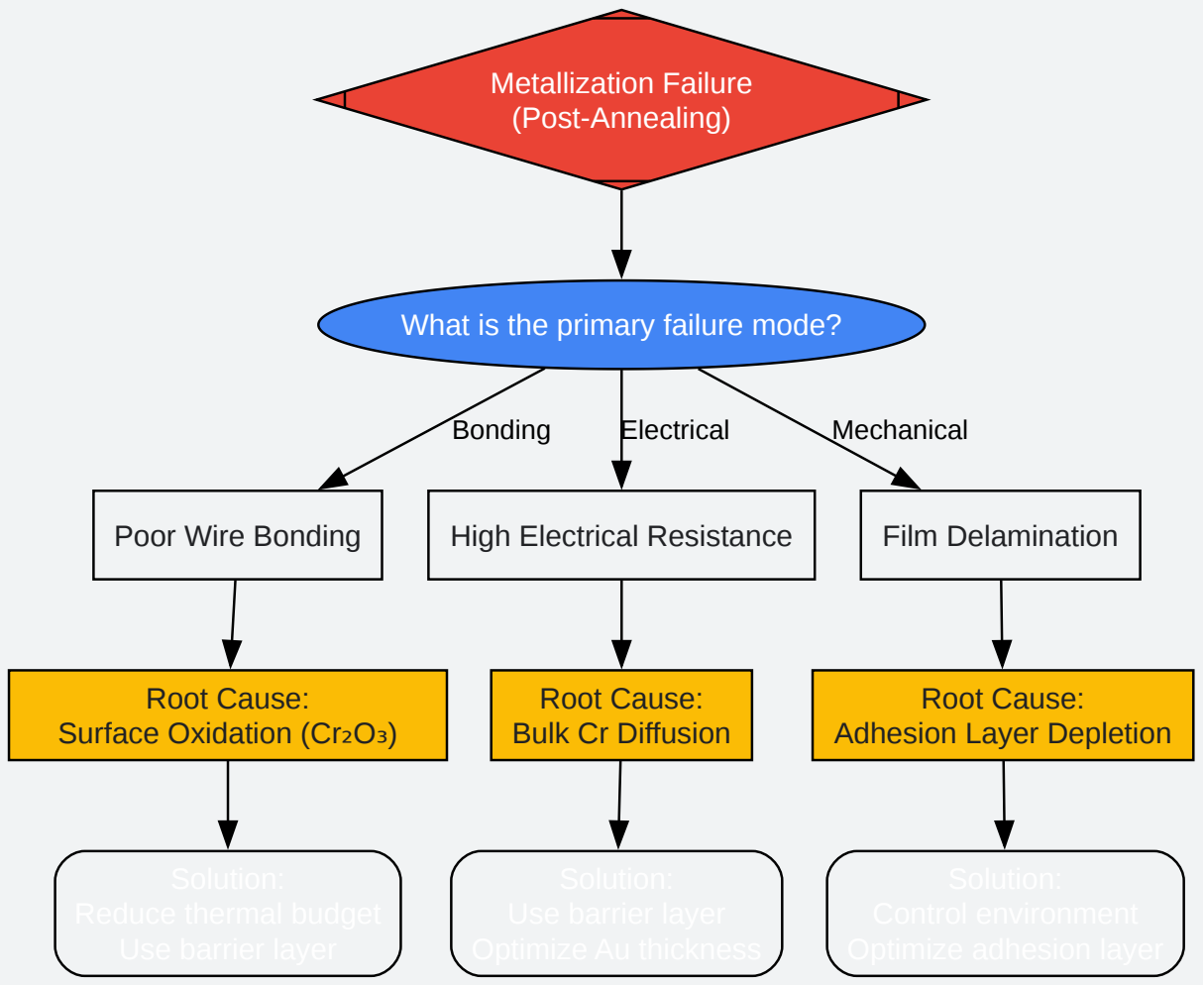
Diffusion Mechanism and Prevention Strategy

The following diagram illustrates the primary diffusion pathway and a common strategy for its prevention.

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